

In-Depth Technical Guide to 2,4-Dichlorobenzamide (CAS: 2447-79-2)

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Compound of Interest

Compound Name: 2,4-Dichlorobenzamide

Cat. No.: B1293658

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and analytical methodologies for **2,4-Dichlorobenzamide**. The information is intended to support research and development activities by providing key data and procedural insights.

Physicochemical and Toxicological Properties

2,4-Dichlorobenzamide is a disubstituted benzamide with the chemical formula $C_7H_5Cl_2NO$. It is important to distinguish it from its isomers, such as 2,6-dichlorobenzamide, as their properties can differ significantly. The available data for **2,4-Dichlorobenzamide** has been compiled and is presented below.

Table 1: Physicochemical Properties of **2,4-Dichlorobenzamide**

Property	Value	Source(s)
CAS Number	2447-79-2	[1][2]
Molecular Formula	C ₇ H ₅ Cl ₂ NO	[1][2]
Molecular Weight	190.02 g/mol	[2][3]
Physical State	Solid	[4]
Melting Point	Data unavailable	
Boiling Point	82°C at 6.8 mmHg	[5]
Solubility	Data unavailable	

Note on Physical Properties: There are conflicting reports regarding the melting point of **2,4-Dichlorobenzamide**. While one source indicates a melting point of -63°C, which would suggest it is a liquid at room temperature, other sources describe it as a solid.[4][5] Further experimental verification is required to resolve this discrepancy. Solubility data in water and common organic solvents are not readily available in the reviewed literature.

Table 2: Toxicological and Safety Information for **2,4-Dichlorobenzamide**

Hazard Statement	GHS Classification	Source(s)
Causes skin irritation	Warning	[3]
Causes serious eye irritation	Warning	[3]
May cause respiratory irritation	Warning	[3]

Synthesis of 2,4-Dichlorobenzamide

The primary route for the synthesis of **2,4-Dichlorobenzamide** is through the amidation of 2,4-dichlorobenzoyl chloride. This precursor can be synthesized from 2,4-dichlorotoluene.

Experimental Protocol: Synthesis of 2,4-Dichlorobenzamide from 2,4-Dichlorobenzoyl Chloride

This protocol describes a general procedure for the amidation of an acyl chloride.

Materials:

- 2,4-Dichlorobenzoyl chloride
- Ammonia (aqueous solution or gas)
- Anhydrous aprotic solvent (e.g., diethyl ether, dichloromethane)
- Water
- Brine

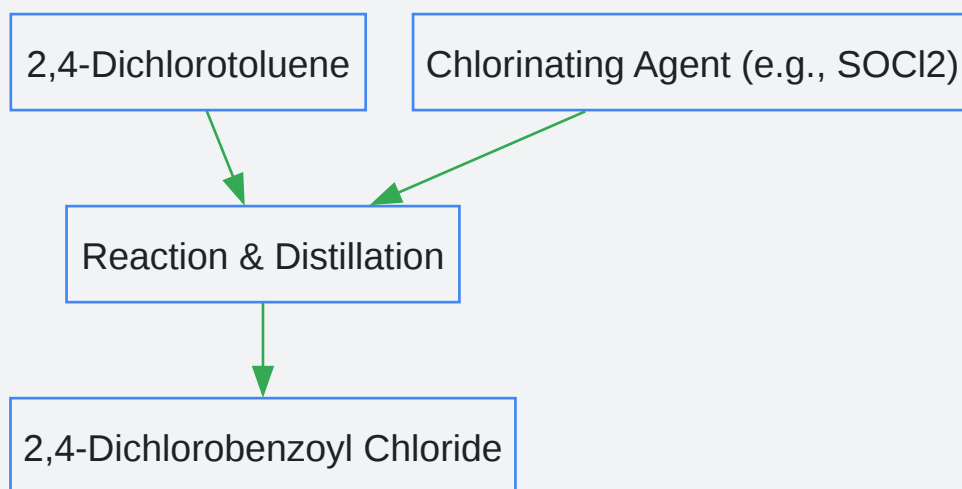
Procedure:

- Dissolve 2,4-dichlorobenzoyl chloride in an anhydrous aprotic solvent in a reaction vessel equipped with a stirrer and cooled in an ice bath.
- Slowly add an excess of a concentrated aqueous solution of ammonia, or bubble ammonia gas through the solution, while maintaining the temperature at 0-5 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Monitor the reaction progress using a suitable technique (e.g., Thin Layer Chromatography).
- Upon completion, add water to the reaction mixture to dissolve the ammonium chloride byproduct.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).

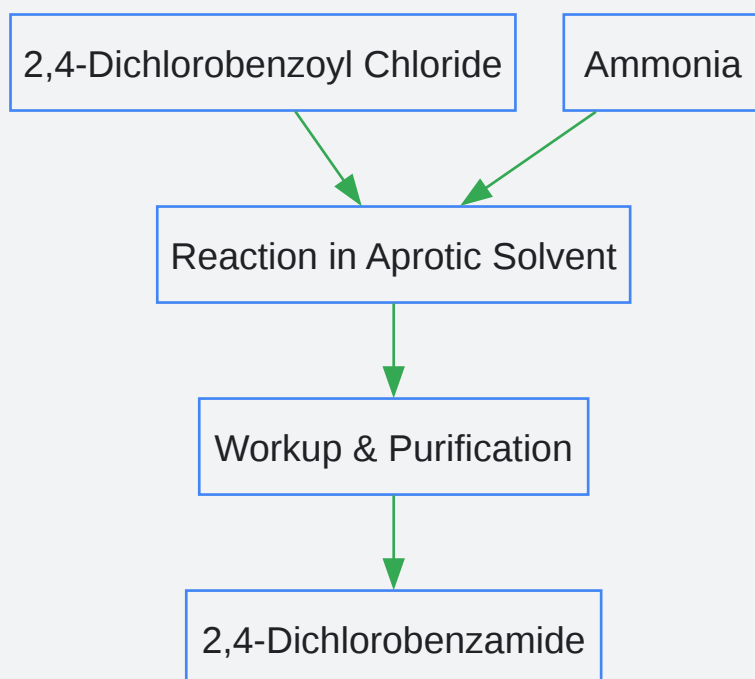
- Filter off the drying agent and remove the solvent from the filtrate under reduced pressure to yield crude **2,4-Dichlorobenzamide**.
- The crude product can be purified by recrystallization from a suitable solvent.

Synthesis Workflow for 2,4-Dichlorobenzamide

Step 1: Preparation of 2,4-Dichlorobenzoyl Chloride



Step 2: Amidation



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Caption: Synthesis workflow for **2,4-Dichlorobenzamide**.

Analytical Methodology

The quantitative analysis of **2,4-Dichlorobenzamide** in various matrices can be achieved using chromatographic techniques, most notably Gas Chromatography-Mass Spectrometry (GC-MS). The following protocol is adapted from established methods for the analysis of the isomeric 2,6-dichlorobenzamide and is expected to be applicable with appropriate optimization.

Experimental Protocol: Determination of 2,4-Dichlorobenzamide by GC-MS

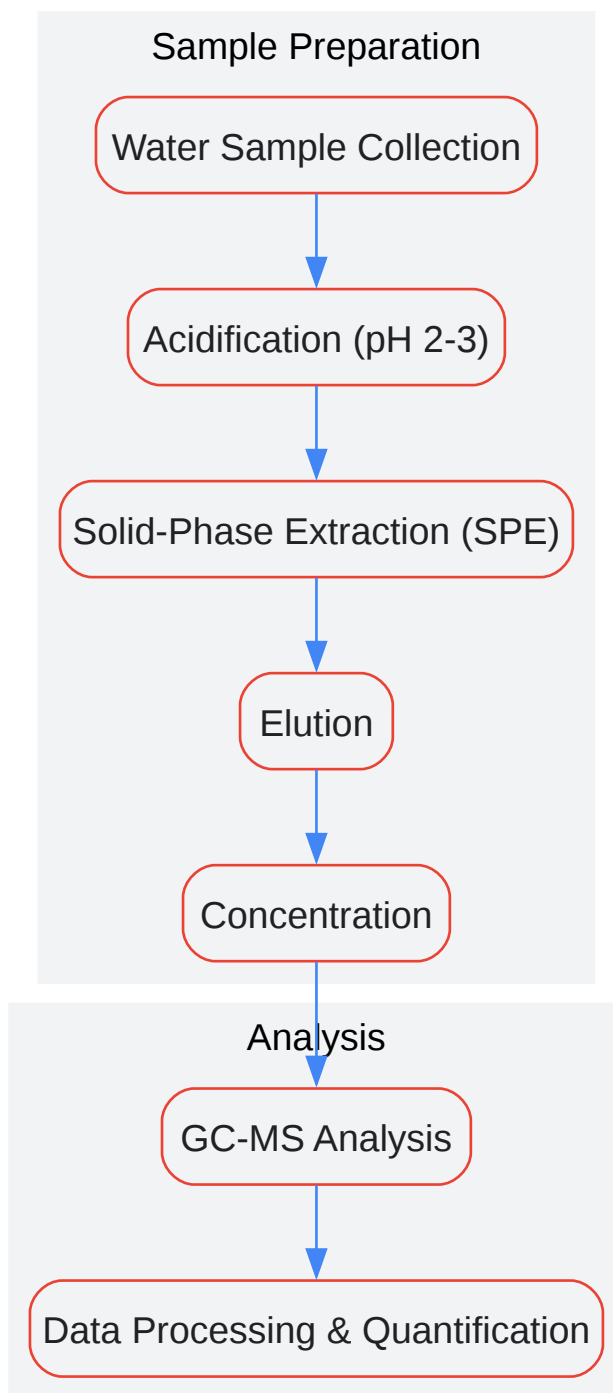
1. Sample Preparation (Solid-Phase Extraction for Water Samples):

- **Sample Collection:** Collect water samples in clean glass containers.
- **pH Adjustment:** Acidify the water sample to a pH between 2 and 3 using a suitable acid (e.g., hydrochloric acid).
- **SPE Cartridge Conditioning:** Condition a C18 solid-phase extraction (SPE) cartridge by sequentially passing methanol and then acidified deionized water through it.
- **Sample Loading:** Pass the acidified water sample through the conditioned SPE cartridge at a controlled flow rate.
- **Washing:** Wash the cartridge with acidified deionized water to remove any interfering substances.
- **Elution:** Elute the retained **2,4-Dichlorobenzamide** from the cartridge using a suitable organic solvent such as ethyl acetate or methanol.
- **Concentration:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a known small volume of a solvent compatible with the GC-MS system.

2. GC-MS Analysis:

- Gas Chromatograph: An Agilent 6890 GC or equivalent system.
- Column: A DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or a similar non-polar capillary column.
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp: Increase to 280°C at a rate of 10°C/min.
 - Final hold: Hold at 280°C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: An Agilent 5973 MSD or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Data Acquisition: Scan mode or Selected Ion Monitoring (SIM) for higher sensitivity and selectivity, monitoring for characteristic ions of **2,4-Dichlorobenzamide**.

Analytical Workflow for 2,4-Dichlorobenzamide



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Caption: Analytical workflow for **2,4-Dichlorobenzamide**.

Biological Activity and Signaling Pathways

Currently, there is no significant information available in the scientific literature regarding specific biological activities or signaling pathway interactions for **2,4-Dichlorobenzamide**. Its primary role appears to be as a chemical intermediate in organic synthesis. The majority of biological studies in this chemical family have focused on the herbicide 2,4-Dichlorophenoxyacetic acid (2,4-D) or the herbicide metabolite 2,6-Dichlorobenzamide, which are structurally and functionally distinct from **2,4-Dichlorobenzamide**. Researchers investigating the biological effects of this compound would be exploring a novel area of study.

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